5-Bromo-N-methoxy-N,3-dimethylpicolinamide reaction kinetics study

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Compound of Interest

Compound Name:	*5-Bromo-N-methoxy-N,3-dimethylpicolinamide*
CAS No.:	*1224604-14-1*
Cat. No.:	*B577815*

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Application Note: Kinetic Profiling of Nucleophilic Addition to **5-Bromo-N-methoxy-N,3-dimethylpicolinamide**

Abstract & Introduction

This application note details the protocol for studying the reaction kinetics of **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** (Compound 1) with organometallic nucleophiles. Weinreb amides are pivotal in medicinal chemistry for synthesizing ketones without over-addition to tertiary alcohols. However, the pyridine scaffold of Compound 1 introduces unique electronic effects (electron-deficient ring), while the 3-methyl group imposes significant steric hindrance (ortho-effect).

Understanding the kinetics of this specific transformation is critical for process scale-up. The electron-withdrawing nature of the pyridine ring typically accelerates nucleophilic attack, but the proximal 3-methyl group can retard the rate or alter the stability of the chelated intermediate. This guide provides a self-validating methodology to determine rate constants (

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), activation energy (

), and the stability window of the tetrahedral intermediate.

Chemical Context & Mechanistic Insight

The reaction of Compound 1 with a Grignard reagent (e.g., Phenylmagnesium bromide, PhMgBr) proceeds via the formation of a stable five-membered chelated intermediate.

- Electronic Factor: The pyridine nitrogen and the 5-bromo substituent exert an inductive electron-withdrawing effect ($ -I $), rendering the carbonyl carbon more electrophilic than its benzene analog.
- Steric Factor: The 3-methyl group creates steric bulk around the carbonyl. This "ortho-effect" forces the amide out of planarity with the aromatic ring, potentially reducing conjugation but also physically blocking the nucleophile's trajectory.

Reaction Scheme & Mechanism

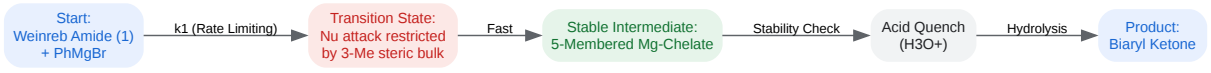

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Figure 1: Mechanistic pathway highlighting the rate-limiting nucleophilic attack and the stable chelated intermediate.

Experimental Protocol: Kinetic Study via HPLC

Objective: Determine the second-order rate constant (

) for the reaction of Compound 1 with PhMgBr at -20°C, 0°C, and 20°C.

Materials & Equipment

- Substrate: **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** (>98% purity).
- Reagent: PhMgBr (3.0 M in Et2O). Note: Titrate before use.

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- Solvent: Anhydrous THF (water content <50 ppm).
- Internal Standard: Biphenyl (inert to Grignard).
- Analysis: HPLC with UV detection (254 nm).

Step-by-Step Methodology

- Standard Curve Generation:
  - Prepare a stock solution containing equimolar amounts of Compound 1 and Biphenyl.
  - Inject varying concentrations into the HPLC to establish the response factor ratio (

).
- Reaction Setup (Self-Validating Design):
  - Flame-dry a 3-neck round bottom flask under

    flow.
  - Charge Compound 1 (1.0 mmol, 259 mg) and Biphenyl (0.5 mmol, 77 mg) into the flask.
  - Dissolve in anhydrous THF (10 mL).
  - Equilibrate the system to the target temperature (e.g., 0°C) using a cryostat.
- Initiation & Sampling:
  - t=0 sample: Remove a 50 µL aliquot before Grignard addition. Quench into MeOH/HCl. This validates the starting concentration (

).
  - Addition: Add PhMgBr (1.2 mmol, 1.2 equiv) as a bolus shot (rapid addition < 2 sec) to approximate pseudo-first-order conditions if excess is used, or second-order if stoichiometric. Recommendation: Use 1.2 equiv to ensure completion but treat mathematics as second-order.

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- Sampling: Withdraw 50 µL aliquots at

  minutes.

- Quench: Immediately dispense aliquots into HPLC vials containing 0.5 mL of 1N HCl/MeOH (1:1). Crucial: The rapid quench prevents the "intermediate" from reacting further during analysis.

- HPLC Method:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: A: 0.1% TFA in Water, B: Acetonitrile. Gradient 10-90% B over 15 min.
  - Flow: 1.0 mL/min.

Data Analysis & Interpretation

Kinetic Calculation

Since the reaction is bimolecular (Rate =

), but Grignard is often in excess, we first test for Pseudo-First Order kinetics by plotting

vs. time.

However, for precise characterization of the steric effect, use the Second-Order Integrated Rate Law (if

):

Where:

- = Concentration of Weinreb Amide 1.
- = Concentration of PhMgBr.

Data Summary Table

Parameter	Symbol	Unit	Description
Rate Constant		or	Quantitative measure of reaction speed.
Half-life		min	Time to 50% conversion. Useful for process cycle time.
Activation Energy		kJ/mol	Derived from Arrhenius plot (vs).

Expert Insights (Troubleshooting)

- Lag Phase: If you observe an induction period, it indicates moisture contamination destroying the initial Grignard charge. Action: Re-titrate Grignard and check solvent drying.
- Intermediate Leakage: If the ketone product appears during the reaction (before quench), the chelated intermediate is unstable. Action: Lower temperature to -20°C or -40°C.
- Steric Retardation: Expect the rate constant ( ) for Compound 1 to be 10-50x slower than the un-substituted picolinamide. If rates are identical, the 3-methyl group may not be effectively blocking the trajectory (unlikely) or the reaction is diffusion-controlled.

Workflow Visualization

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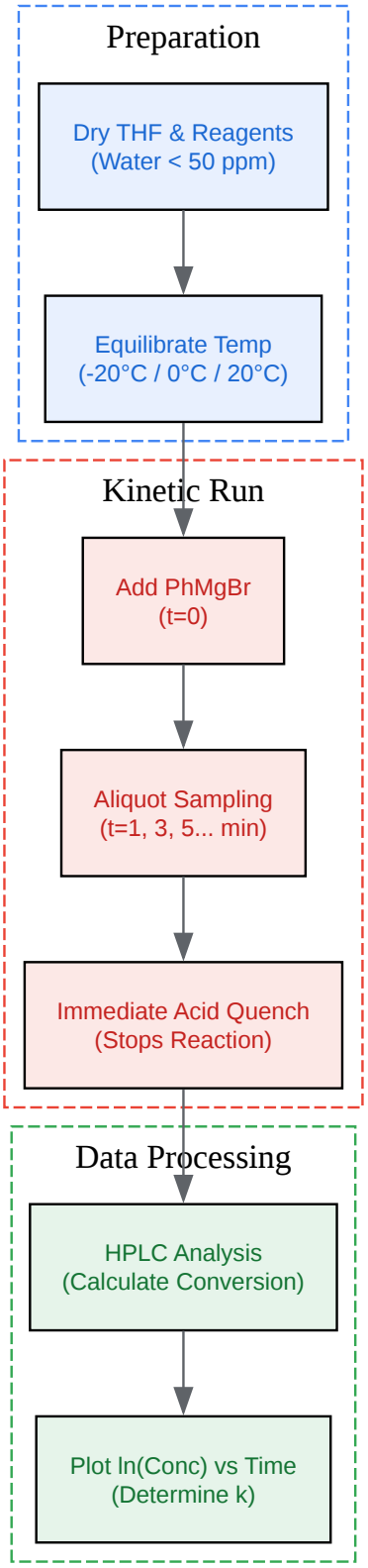

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Figure 2: Operational workflow for the kinetic profiling of Weinreb amide addition.

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